

Personal protective equipment for handling Adonixanthin

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Compound of Interest

Compound Name: Adonixanthin

Cat. No.: B1665545

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Essential Safety and Handling Guide for Adonixanthin

This guide provides comprehensive safety, handling, and disposal protocols for **Adonixanthin**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is crucial for ensuring personal safety and maintaining experimental integrity.

Adonixanthin: Properties and Hazard Assessment

Adonixanthin is a keto-carotenoid pigment found in various microorganisms and plants.[1] While it is not classified as a hazardous substance under the OSHA Hazard Communication Standard (29 CFR 1910.1200), it is imperative to handle it with care as with any laboratory chemical.[2] Studies on carotenoid extracts containing **Adonixanthin** have indicated low acute toxicity.[3] The primary risks associated with handling **Adonixanthin** in its powdered form are inhalation of dust and contact with skin and eyes.

Physical and Chemical Properties of **Adonixanthin**

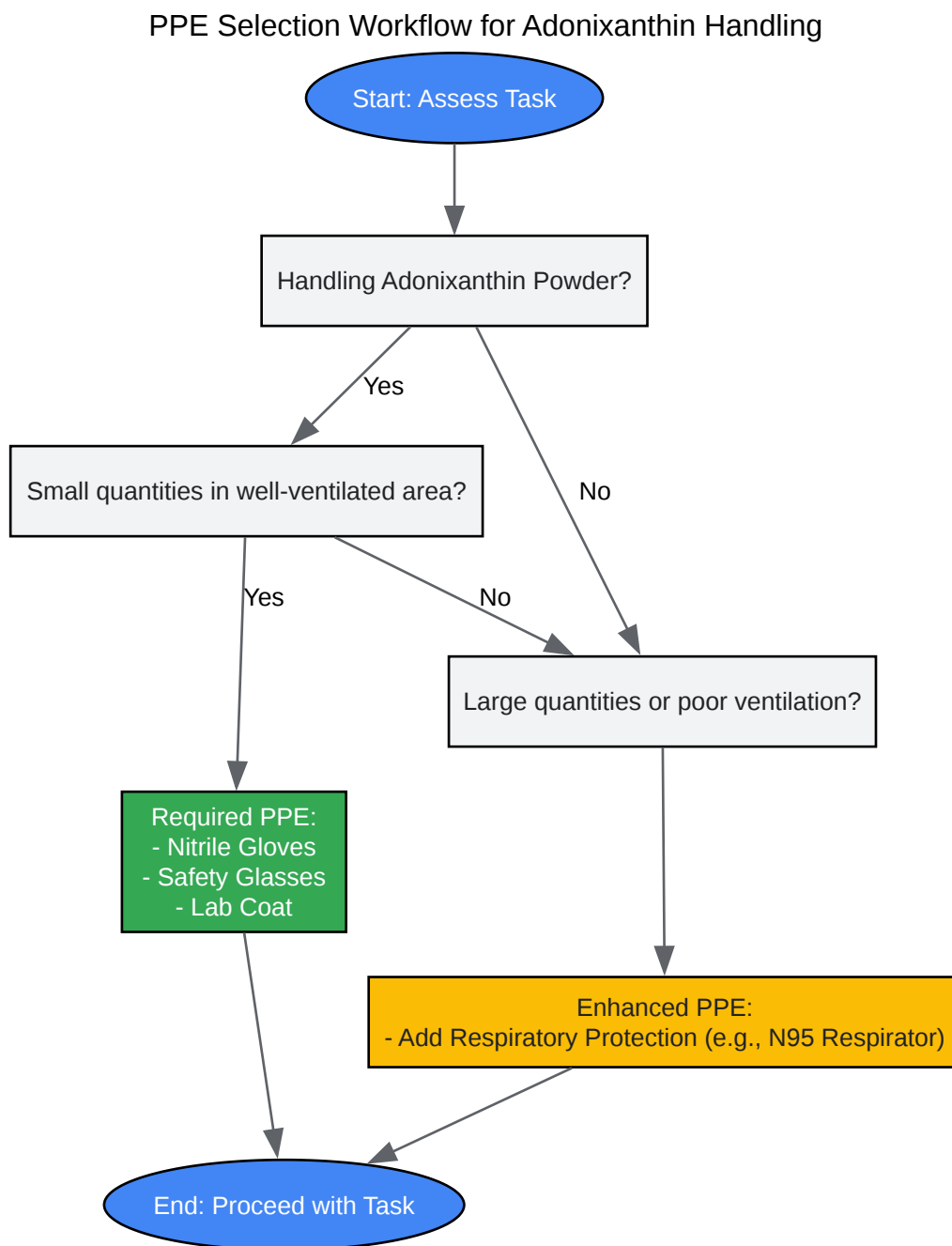
Property	Value	Source
Molecular Formula	C40H54O3	[4]
Molecular Weight	582.9 g/mol	[4]
Appearance	Reddish-violet powder solid (similar to other carotenoids)	[5]
Solubility	Low in water (e.g., Astaxanthin: 0.083 g/L)	[5]
Storage Conditions	Short-term: 0 - 4 °C; Long-term: -20 °C. Store in a dry, dark place.	[6]
Stability	Sensitive to light, air, and heat.	[5]

Personal Protective Equipment (PPE) for Routine Handling

The selection of appropriate PPE is the first line of defense against potential exposure. The following table outlines the recommended PPE for handling **Adonixanthin** in a laboratory setting.

PPE Category	Item	Standard/Specification
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles	Must comply with ANSI Z87.1 standards.[7]
Hand Protection	Nitrile rubber gloves	Conforming to EN374 standard.[2]
Body Protection	Laboratory coat or coveralls	Standard lab attire to prevent skin contact.
Respiratory Protection	Not typically required for small quantities under normal use with adequate ventilation.	Use a NIOSH-approved respirator if dust is generated and ventilation is inadequate.

Logical Workflow for PPE Selection



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Caption: PPE selection process for handling **Adonixanthin**.

Step-by-Step Handling and Storage Protocol

Due to its sensitivity, **Adonixanthin** requires specific handling procedures to prevent degradation.

Operational Plan:

- Preparation: Work in an area with subdued lighting or under red light to minimize light exposure.^[8] Ensure the laboratory bench is clean and decontaminated.
- Donning PPE: Before handling the compound, put on your lab coat, nitrile gloves, and safety glasses.
- Weighing:
 - Use an analytical balance in a chemical fume hood or an enclosure that minimizes air currents and dust dispersal.
 - Use a spatula to carefully transfer the **Adonixanthin** powder to a weighing paper or boat.
 - Close the primary container immediately after use to protect it from air and light.^[5]
- Solubilization:
 - Add the weighed **Adonixanthin** to the appropriate solvent (e.g., tetrahydrofuran, acetone, methanol) in a glass vessel (amber glass is preferred).^{[9][10]}
 - Mix gently until dissolved. Sonication can be used if necessary.
- Storage:
 - Store the solid compound in its original container, tightly sealed, and protected from light.
 - For short-term storage (days to weeks), keep at 0 - 4°C.^[6]
 - For long-term storage (months to years), store at -20°C.^[6]
 - Store solutions in amber vials at -20°C or lower.

Spill and Disposal Plan

Immediate Spill Response:

- Alert: Notify personnel in the immediate area of the spill.
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the vicinity.
- PPE: Ensure you are wearing the appropriate PPE before cleaning the spill.
- Containment: For a dry powder spill, gently cover it with a damp paper towel to avoid generating dust. For a liquid spill, absorb it with an inert material (e.g., vermiculite, sand).
- Cleaning: Carefully scoop the contained material into a labeled waste container. Clean the spill area with soap and water.

Disposal Plan:

- Chemical Waste: Dispose of **Adonixanthin** waste, including contaminated materials and solutions, as chemical waste.
- Regulations: All disposal must be conducted in accordance with local, regional, and national environmental regulations. Do not dispose of it down the drain.^[2]
- Containers: Use clearly labeled, sealed containers for all **Adonixanthin** waste.

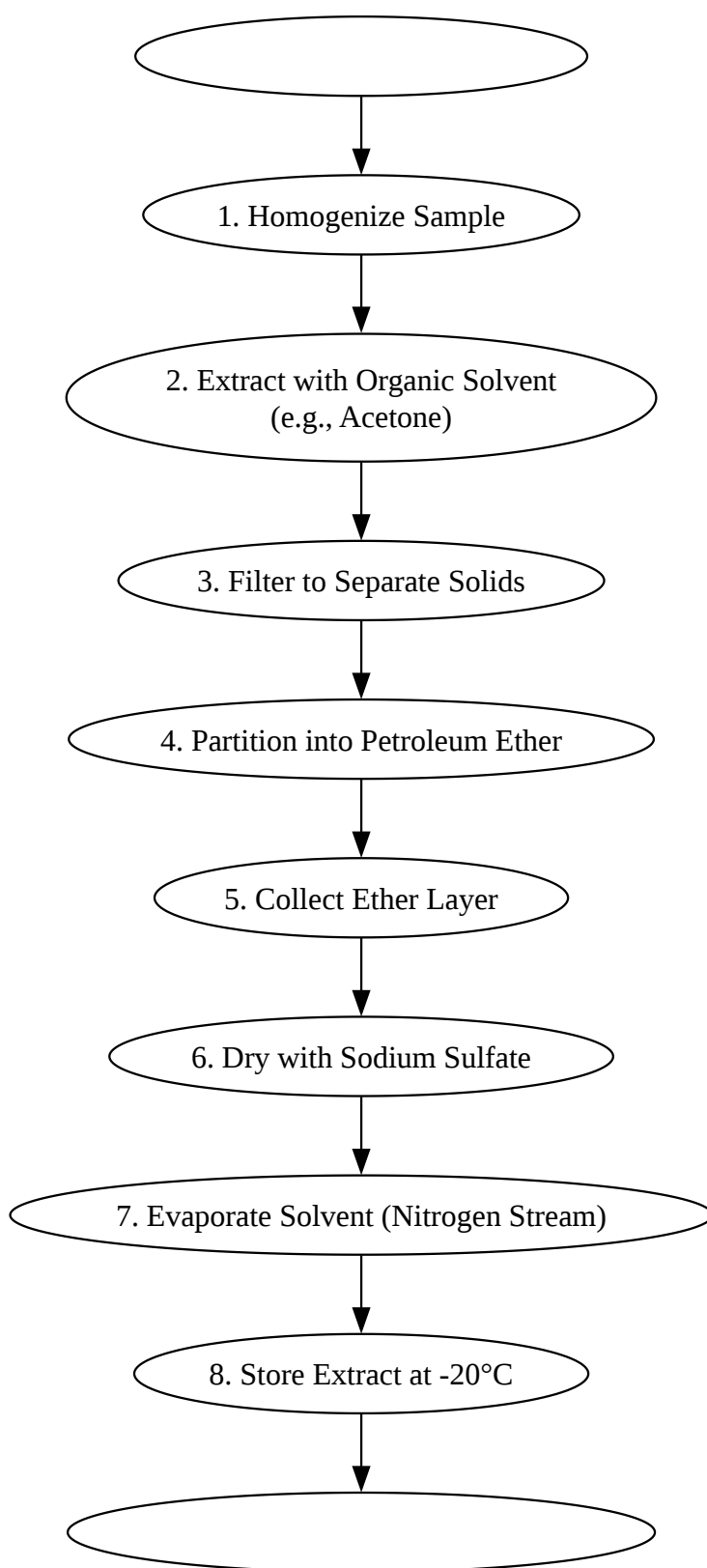
Experimental Protocol: General Carotenoid Extraction

This protocol provides a general methodology for extracting carotenoids like **Adonixanthin** from a biological matrix, which is a common procedure in a research setting.

Methodology:

- Sample Preparation: Homogenize the biological sample (e.g., plant tissue, microbial cell pellet) in a food processor or with a mortar and pestle.^[9]
- Extraction:

- Add a water-miscible organic solvent such as acetone or a mixture of hexane:acetone (1:1) to the homogenized sample.[\[9\]](#)[\[11\]](#)
- Agitate or stir the mixture thoroughly to ensure complete extraction. The sample should become colorless.[\[10\]](#)
- Filter the mixture under vacuum to separate the liquid extract from the solid residue.[\[10\]](#)
- Solvent Partitioning:
 - Transfer the liquid extract to a separatory funnel.
 - Add petroleum ether and a saline solution (e.g., 10% NaCl) to the funnel. This will cause the carotenoids to move into the non-polar petroleum ether layer.[\[10\]](#)[\[11\]](#)
 - Gently mix and allow the layers to separate.
- Collection and Drying:
 - Collect the upper petroleum ether layer, which now contains the carotenoids.
 - Pass the collected layer through anhydrous sodium sulfate to remove any residual water.[\[10\]](#)
- Solvent Evaporation: Evaporate the solvent under a stream of nitrogen gas in a subdued light environment to concentrate the carotenoid extract.[\[8\]](#)
- Storage: Re-dissolve the dried extract in a suitable solvent for analysis and store it in an amber vial at -20°C or below.



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Caption: **Adonixanthin** activates the Nrf2 antioxidant pathway.

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